

Comprehensive Safety and Operational Guide: Handling 3-Fluoro-1-methyl-1H-indole

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Compound of Interest

Compound Name: 3-fluoro-1-methyl-1H-indole

Cat. No.: B11924756

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Introduction & Risk Assessment

3-Fluoro-1-methyl-1H-indole (CAS 221665-95-8) is a specialized fluorinated heterocyclic building block, prominently utilized in drug development for the synthesis of deubiquitinating enzyme (DUB) inhibitors, such as USP30 inhibitors targeting mitochondrial dysfunction and cancer[1].

Causality of Hazards: The introduction of a fluorine atom at the C-3 position and a methyl group at the N-1 position significantly increases the molecule's lipophilicity compared to the parent indole. This heightened lipophilicity enhances cellular membrane permeability, making dermal contact particularly hazardous. Like its structural analog 1-methylindole, it is classified as a severe skin and eye irritant (H315, H319) and a respiratory tract irritant (H335). Furthermore, while the C-3 fluorine provides some steric stabilization, the electron-rich pyrrole ring remains susceptible to auto-oxidation if exposed to atmospheric oxygen and light, necessitating stringent environmental controls during handling[2].

Hazard Profile & Quantitative Data

Understanding the physicochemical properties of **3-fluoro-1-methyl-1H-indole** is critical for predicting its behavior in the lab.

Table 1: Physicochemical and Hazard Summary

Property / Metric	Value / Classification	Causality / Operational Implication
CAS Number	221665-95-8	Unique identifier for safety inventory and tracking.
Molecular Weight	149.16 g/mol	Low molecular weight contributes to potential volatility[2].
GHS Hazard Codes	H315, H319, H335	Causes skin/eye irritation; respiratory toxicity requires exhaust ventilation.
Storage Conditions	2-8°C, Inert Atmosphere	Low temperature and lack of oxygen prevent auto-oxidation of the indole core.
Waste Classification	Halogenated Organic	Stable C-F bonds require high-temperature incineration to prevent HF gas release.

Personal Protective Equipment (PPE) Matrix

Selecting PPE for **3-fluoro-1-methyl-1H-indole** requires evaluating not just the pure compound, but the carrier solvents (e.g., DMF, DCM, or 1,2-dichloroethane) typically used in its synthetic applications[1].

Table 2: Glove Compatibility and Selection

Glove Material	Thickness	Breakthrough Time	Best Operational Use Case
Nitrile	0.11 mm	> 480 min (Pure Solid)	Weighing pure solid; general splash protection.
Butyl Rubber	0.30 mm	> 240 min (in DCM)	Handling solutions dissolved in halogenated solvents.
Neoprene	0.15 mm	> 120 min (in DMF)	Handling solutions dissolved in polar aprotic solvents.

Self-Validating PPE Protocol:

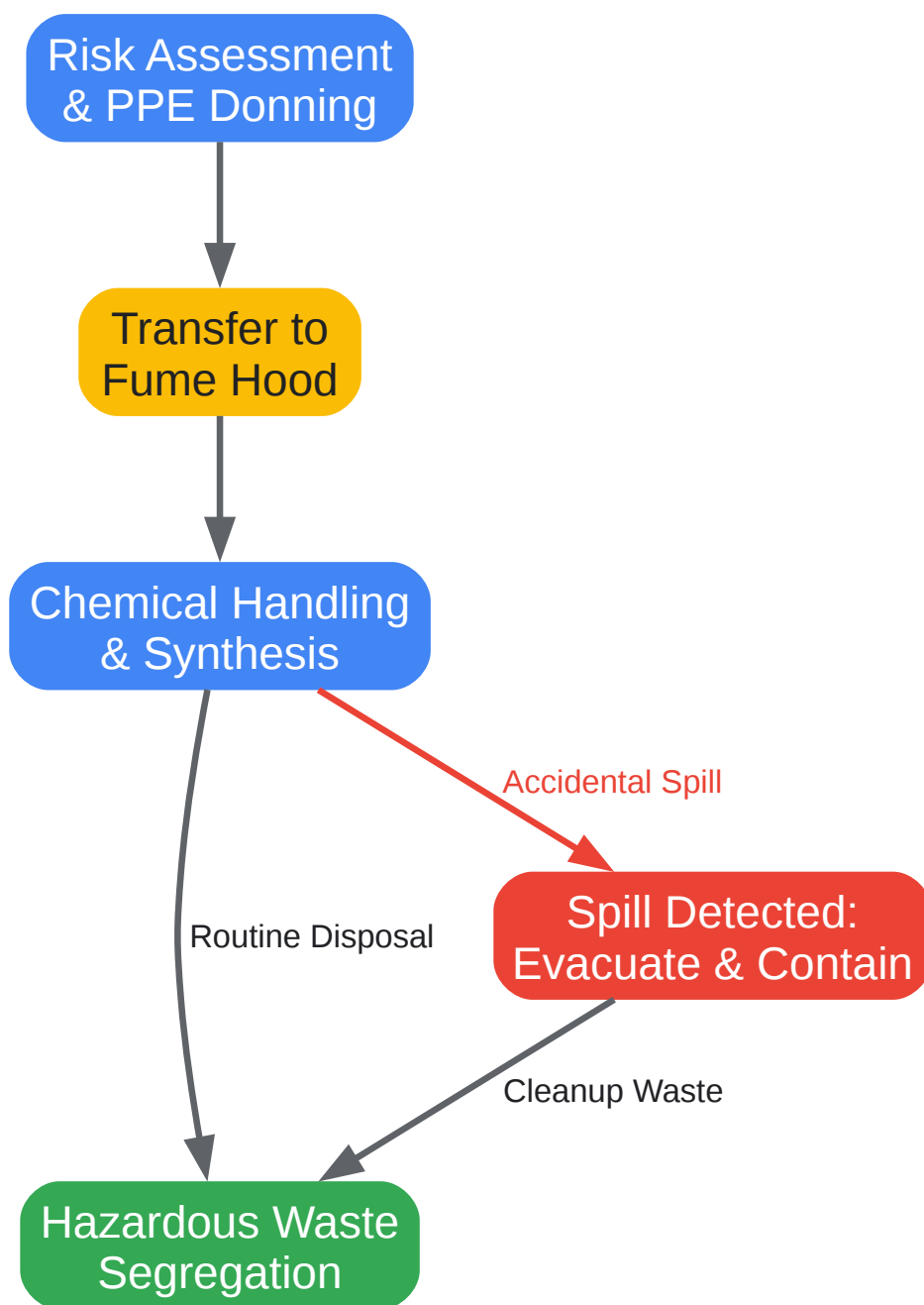
- **Integrity Validation:** Inflate the selected glove with air and submerge it in water or hold it near your face to feel for escaping air. **Causality:** Micro-tears are invisible to the naked eye but will allow highly lipophilic fluorinated indoles to penetrate directly to the skin. If bubbles appear or air is felt, discard immediately.
- **Strategic Layering:** For high-risk synthetic steps (e.g., handling in DCM), double-glove with a nitrile inner layer (for tactile dexterity) and a butyl rubber outer layer (for absolute solvent resistance).
- **Ocular Protection:** Wear tightly fitting chemical safety goggles (EN 166/ANSI Z87.1 compliant). **Causality:** Due to the severe eye irritation risk (H319), standard safety glasses with side shields are insufficient against volatile vapors.

Operational Workflow & Chemical Handling

To ensure scientific integrity and safety, the handling of **3-fluoro-1-methyl-1H-indole** must be restricted to a highly controlled environment.

Step-by-Step Handling Methodology:

- Environmental Validation: Prior to opening the reagent, verify the chemical fume hood face velocity is between 80–100 feet per minute (fpm).
 - Self-Validation: Tape a small strip of tissue to the bottom of the sash. It must pull steadily inward. If the tissue flutters outward or hangs still, abort the procedure.
- Atmospheric Control: Purge the reaction vessel with Argon or Nitrogen for 5 minutes before introducing the indole.
 - Causality: Displacing oxygen prevents the oxidative degradation of the indole core, ensuring high reaction yields and preventing the formation of reactive peroxide byproducts.
- Transfer: Use a static-free, grounded spatula to transfer the solid.
 - Causality: Fluorinated organics can accumulate static charge, posing a spark risk if flammable solvents are nearby.
- Dissolution: Slowly add the solvent (e.g., 1,2-dichloroethane) while stirring. Keep the sash lowered to the minimum operational height (typically 18 inches) to protect against unexpected splashing or exothermic reactions.



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Workflow for handling and spill response of **3-fluoro-1-methyl-1H-indole**.

Emergency Spill Response & Disposal Plan

Because **3-fluoro-1-methyl-1H-indole** contains a stable C-F bond, its disposal requires specialized high-temperature incineration.

Step-by-Step Spill Protocol:

- Evacuation & Isolation: Immediately evacuate personnel from the immediate vicinity.
 - Self-Validation: Ensure the lab doors are closed and the fume hood sash is fully lowered to maximize exhaust draw and prevent vapor migration.
- Neutralization & Absorption: Do NOT use water. Cover the spill with a dry, inert absorbent material (e.g., vermiculite or sand).
 - Causality: Water can exacerbate the spread of lipophilic compounds and may react violently with concurrent synthetic reagents (e.g., electrophilic fluorinating agents used in indole synthesis).
- Collection: Using a non-sparking plastic scoop, transfer the absorbed mixture into a heavy-duty, sealable polyethylene hazardous waste container.
- Surface Decontamination: Wash the spill area with a 5% sodium bicarbonate solution followed by a soap and water wash. Causality: Soap acts as a surfactant to lift and remove residual lipophilic traces that water alone cannot dissolve.

Disposal Plan:

- Segregation: Strictly segregate **3-fluoro-1-methyl-1H-indole** waste into "Halogenated Organic Waste" containers.
- Labeling: Clearly label the container with "Contains Fluorinated Indoles - Incinerate Only." Do not mix with acidic waste streams, as indoles can undergo uncontrolled, heat-generating polymerization under strongly acidic conditions.

References

- European Patent Office. "1-CYANO-PYRROLIDINE COMPOUNDS AS USP30 INHIBITORS" (EP 3842427 A1).
- PubChem. "1-Methylindole | C₉H₉N | CID 11781." National Institutes of Health (NIH). [\[Link\]](#)

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